

# Personal protective equipment for handling 1,3,5,6-Tetrahydroxy-8-methylxanthone

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## Compound of Interest

Compound Name: 1,3,5,6-Tetrahydroxy-8-methylxanthone

Cat. No.: B12378917

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## Essential Safety and Handling Guide for 1,3,5,6-Tetrahydroxy-8-methylxanthone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **1,3,5,6-Tetrahydroxy-8-methylxanthone**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

While a specific Safety Data Sheet (SDS) for **1,3,5,6-Tetrahydroxy-8-methylxanthone** is not readily available, the following recommendations are based on the safety data for structurally similar xanthone compounds and general best practices for handling potentially hazardous chemicals.

### I. Personal Protective Equipment (PPE)

The minimum recommended PPE for handling **1,3,5,6-Tetrahydroxy-8-methylxanthone** is outlined below. This is based on a precautionary approach to minimize exposure.

Body Part	Required PPE	Specifications & Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving may be appropriate for handling larger quantities or for extended periods. Discard gloves immediately if contaminated.
Eyes/Face	Safety goggles or face shield	Use chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in conjunction with goggles when there is a risk of splashing. <a href="#">[1]</a> <a href="#">[2]</a>
Body	Laboratory coat or chemical-resistant gown	A long-sleeved lab coat is mandatory. For procedures with a higher risk of contamination, a disposable, solid-front, back-closing gown made of a low-permeability fabric should be used. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory	NIOSH-approved respirator	A respirator is necessary when handling the compound in powder form outside of a certified chemical fume hood to prevent inhalation of dust or aerosols. The type of respirator should be selected based on a formal risk assessment. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Feet	Closed-toe shoes	Shoes should be made of a non-porous material. Disposable shoe covers should be considered in areas

where the compound is  
actively handled.<sup>[2][5]</sup>

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## II. Operational Plan: Safe Handling Workflow

A systematic approach to handling **1,3,5,6-Tetrahydroxy-8-methylxanthone** is critical to minimize the risk of exposure. The following workflow outlines the key steps for safe handling in a laboratory setting.

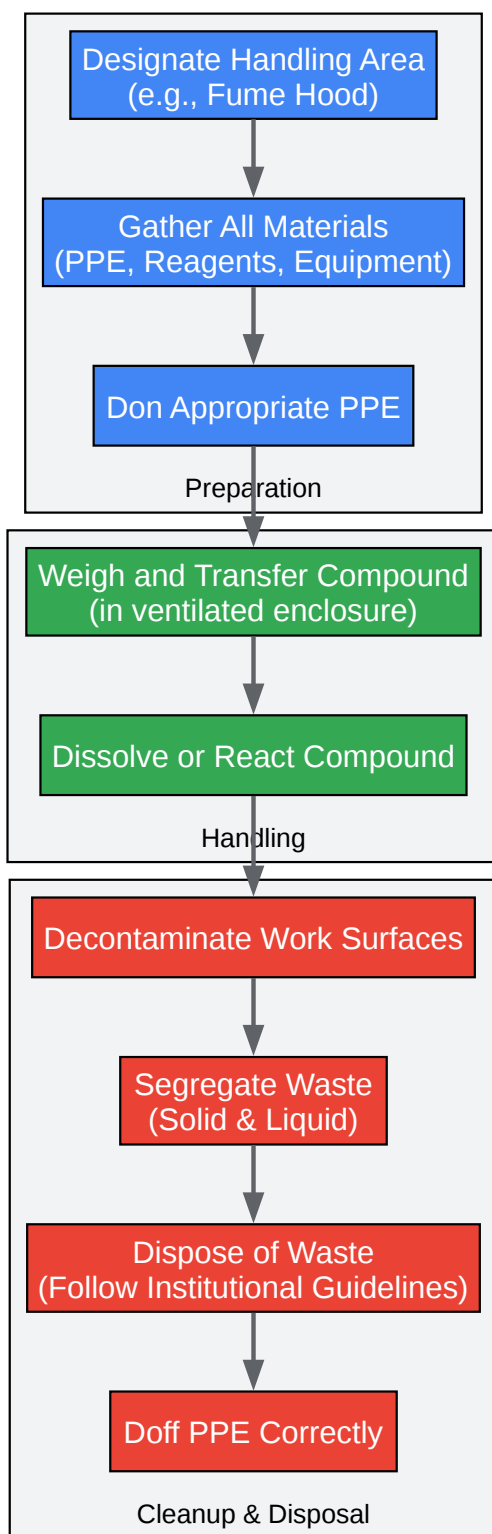


Figure 1: Safe Handling Workflow for 1,3,5,6-Tetrahydroxy-8-methylxanthone

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